

# Chlorobutanol Hemihydrate: EP vs. USP at a Glance

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## Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

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The following table summarizes the key available information for the European Pharmacopoeia (EP) and United States Pharmacopoeia (USP) reference standards of **Chlorobutanol Hemihydrate**.

Feature	European Pharmacopoeia (EP) Standard [1] [2]	United States Pharmacopoeia (USP) Standard [3]
Catalogue Code	Y0002029 [2]	1112503 [3]
Intended Use	Laboratory tests as prescribed in the European Pharmacopoeia [1]	Quality tests and assays as specified in the USP compendia [3]
Specified Monograph	0383 [2]	Information not specified in search results
Unit Quantity	50 mg [2]	50 mg (inferred from product page)
Chemical Identity	Consistent molecular structure (C <sub>4</sub> H <sub>7</sub> Cl <sub>3</sub> O · ½H <sub>2</sub> O); identical SMILES and InChI strings indicate the same chemical entity [1] [3]	Consistent molecular structure (C <sub>4</sub> H <sub>7</sub> Cl <sub>3</sub> O · ½H <sub>2</sub> O); identical SMILES and InChI strings indicate the same chemical entity [1] [3]

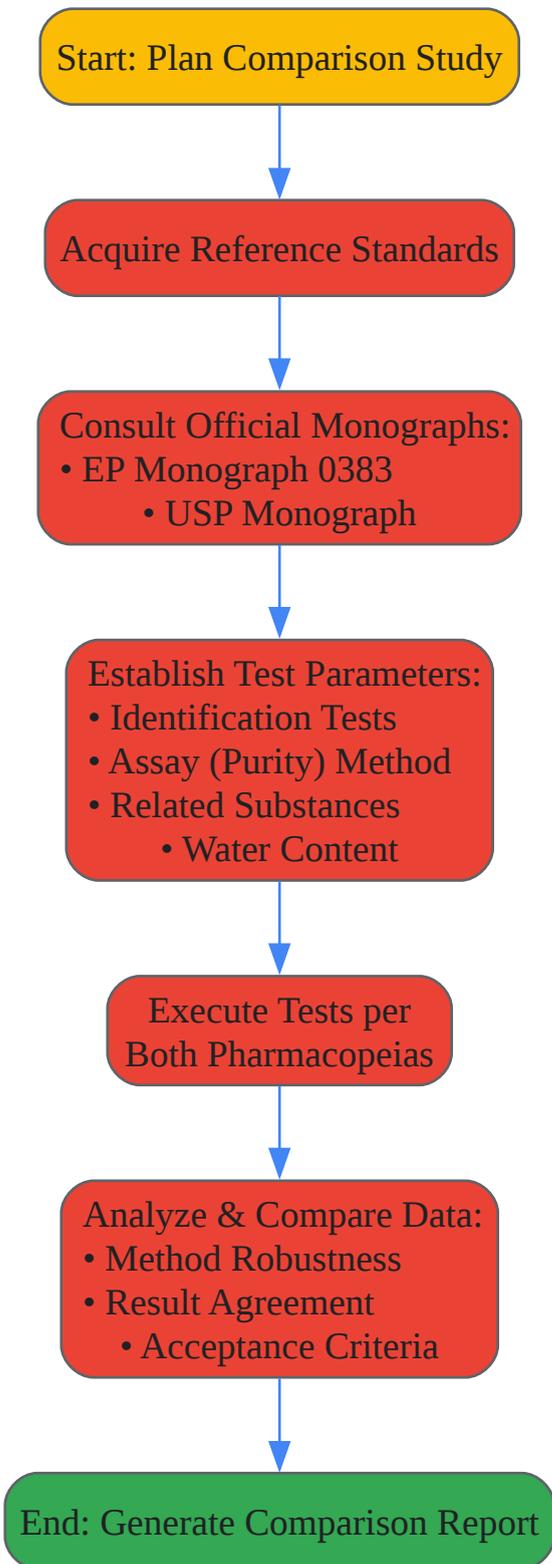
Feature	European Pharmacopoeia (EP) Standard [1] [2]	United States Pharmacopoeia (USP) Standard [3]
Storage Temperature	+5°C ±3°C (Long term) [2]	2-8°C [3]
Price	79 EUR (plus handling) [2]	Information not specified in search results
Handling & Safety	Both share identical safety classifications: Warning, Acute Tox. 4 Oral, and a flash point of 100°C [1] [3]	Both share identical safety classifications: Warning, Acute Tox. 4 Oral, and a flash point of 100°C [1] [3]

## How to Access Complete Testing Protocols

The specific analytical methods and acceptance criteria mandated by the EP and USP are proprietary content of the respective pharmacopoeial organizations. The search results do not contain these detailed experimental protocols. To conduct compliant testing, you must consult the official monographs directly:

- **For the EP Standard:** The specific tests and specifications are detailed in **monograph 0383** of the European Pharmacopoeia [2].
- **For the USP Standard:** You will need to consult the current USP compendia for the relevant monograph on **Chlorobutanol Hemihydrate** [3].

The workflow below outlines the general process for a head-to-head comparison using the official standards and methods.



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## Practical Guidance for Researchers

- **Primary Purpose:** Both EP and USP Reference Standards are highly characterized materials intended **exclusively for use as comparative benchmarks in laboratory tests** specified by their respective pharmacopeias. They are not for human or animal administration [1] [3].
- **Key Difference in Sourcing:** The most clear practical difference found is that the **EP standard is supplied by the EDQM** [1], while the **USP standard is supplied by the USP** [3]. The specific monograph each standard is tied to is the ultimate source of any methodological differences.
- **Regulatory Strategy:** For a global product development strategy, designing your quality control methods to meet the requirements of both the EP and USP monographs can streamline regulatory submissions across different regions.

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## References

1. Chlorobutanol hemihydrate European Pharmacopoeia (EP ... [sigmaaldrich.com]
2. Y0002029 - Detailed view [crs.edqm.eu]
3. Chlorobutanol USP Reference Standard CAS 6001-64-5 ... [sigmaaldrich.com]

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